

# Safeguarding Your Research: A Comprehensive Guide to Handling 3-O-Methyl-d-glucose

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## Compound of Interest

Compound Name: 3-O-Methyl-d-glucose

Cat. No.: B087179

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Essential safety and logistical information for the proper handling and disposal of **3-O-Methyl-d-glucose**, ensuring the integrity of your research and the safety of laboratory personnel.

This guide provides procedural, step-by-step guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **3-O-Methyl-d-glucose**. By adhering to these protocols, you can minimize risks and ensure a secure laboratory environment.

## Key Physical and Chemical Properties

A summary of the key quantitative data for **3-O-Methyl-d-glucose** is provided in the table below for easy reference.

Property	Value
Molecular Weight	194.18 g/mol
Melting Point	167-169 °C
Solubility in Water	50 mg/mL
Appearance	White to off-white crystalline powder
Purity	≥98%

## Personal Protective Equipment (PPE)

When handling **3-O-Methyl-d-glucose**, particularly in its powdered form, appropriate personal protective equipment is essential to prevent inhalation and contact.

Recommended PPE:

- **Eye Protection:** Wear safety glasses with side shields or goggles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required.
- **Respiratory Protection:** For operations that may generate dust, a dust mask (NIOSH-approved N95 or equivalent) should be worn.
- **Protective Clothing:** A standard laboratory coat should be worn.

## Operational Plan: From Receipt to Reconstitution

A systematic approach to handling **3-O-Methyl-d-glucose** from the moment it arrives in the laboratory to its use in experiments is critical for safety and efficiency.

### Receiving and Storage

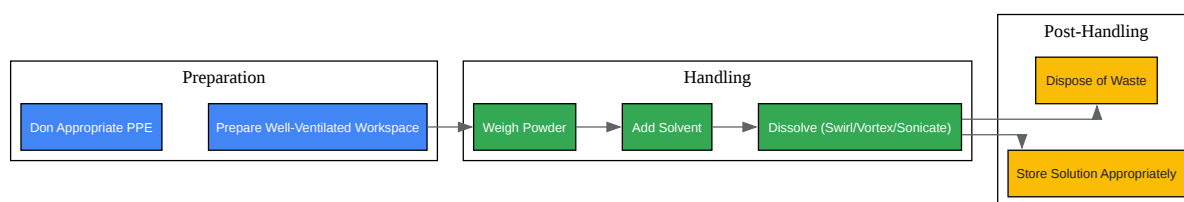
- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is between 2-8°C.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and any relevant hazard information.

### Handling and Reconstitution Protocol

Note: **3-O-Methyl-d-glucose** is considered a non-hazardous substance. However, standard laboratory best practices should always be followed.

- **Preparation:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the potential for dust inhalation.

- Weighing: Carefully weigh the desired amount of the powdered **3-O-Methyl-d-glucose**. Avoid creating dust clouds.
- Reconstitution:
  - To reconstitute the lyophilized powder, add the desired volume of solvent (e.g., sterile water) to the vial.
  - Gently swirl or vortex the vial to ensure complete dissolution. For materials that are difficult to dissolve, sonication may be used.
  - If any particulates remain, the solution can be gently agitated at room temperature for an extended period.



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Workflow for handling **3-O-Methyl-d-glucose**.

## Disposal Plan

As **3-O-Methyl-d-glucose** is classified as a non-hazardous chemical, disposal is generally straightforward. However, it is imperative to adhere to all local, state, and federal regulations, as well as institutional guidelines.

## Waste Characterization

Before disposal, confirm that the waste stream containing **3-O-Methyl-d-glucose** has not been mixed with any hazardous materials. If it has been mixed with hazardous substances, it must

be treated as hazardous waste.

## Non-Hazardous Waste Disposal

- **Solid Waste:** Uncontaminated, solid **3-O-Methyl-d-glucose** can typically be disposed of in the regular laboratory trash, provided it is in a sealed container.
- **Aqueous Solutions:** Depending on institutional and local wastewater regulations, dilute aqueous solutions of **3-O-Methyl-d-glucose** may be permissible for drain disposal. It is crucial to verify this with your institution's Environmental Health and Safety (EHS) department before proceeding. If drain disposal is not permitted, collect the aqueous waste in a designated non-hazardous liquid waste container.

Always consult your institution's specific waste disposal guidelines. When in doubt, contact your EHS department for clarification.

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